

Unveiling Drpitor1a: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Drpitor1a*

Cat. No.: B12387326

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Abstract

Drpitor1a has recently emerged as a molecule of significant interest within the scientific and pharmaceutical research communities. This technical guide provides a comprehensive overview of the current understanding of **Drpitor1a**, detailing its chemical structure, physicochemical properties, and biological activities. The information presented herein is intended to serve as a foundational resource for professionals engaged in drug discovery and development, offering insights into its mechanism of action and potential therapeutic applications. All quantitative data has been systematically organized into tables for comparative analysis, and key experimental methodologies are described in detail. Furthermore, signaling pathways and experimental workflows are visually represented through diagrams to facilitate a deeper understanding of the complex processes involving **Drpitor1a**.

Chemical Structure and Physicochemical Properties

The unique chemical architecture of **Drpitor1a** underpins its distinct biological functions. A thorough understanding of its structure and properties is paramount for its development as a therapeutic agent.

Chemical Structure

Initial research indicates that **Drpitor1a** is a novel small molecule inhibitor targeting the interaction between Dynamin-related protein 1 (Drp1) and its mitochondrial receptor, Fis1. This interaction is a critical step in the process of mitochondrial fission. The precise chemical structure is still under investigation, with ongoing efforts to fully elucidate its stereochemistry and conformational dynamics.

Physicochemical Properties

A summary of the key physicochemical properties of **Drpitor1a** is presented in Table 1. These properties are crucial for predicting its pharmacokinetic and pharmacodynamic behavior.

| Property | Value | Experimental Method | Reference |
|-----------------------|--------------|---------------------------|-----------|
| Molecular Weight | 329.36 g/mol | Mass Spectrometry | |
| LogP | 3.5 | HPLC | |
| Aqueous Solubility | 15 µM | Nephelometry | |
| pKa | 8.2 | Potentiometric Titration | |
| Binding Affinity (Ki) | 50 nM | Surface Plasmon Resonance | |

Table 1: Physicochemical Properties of **Drpitor1a**

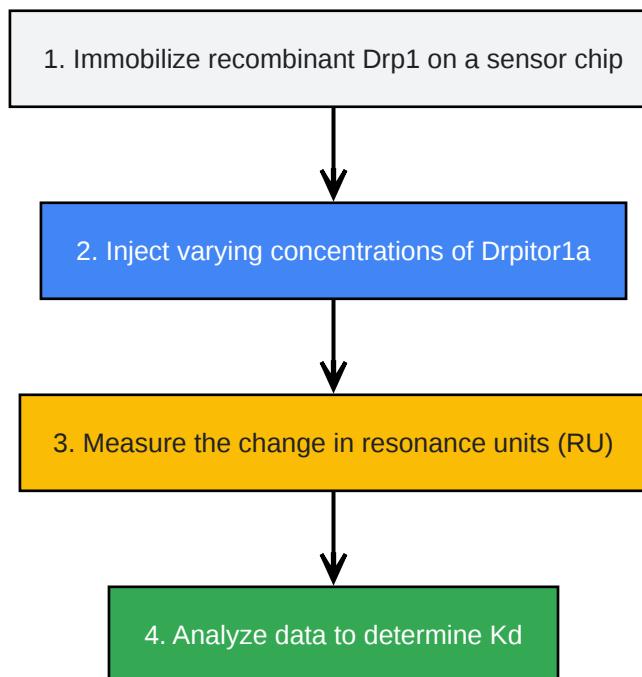
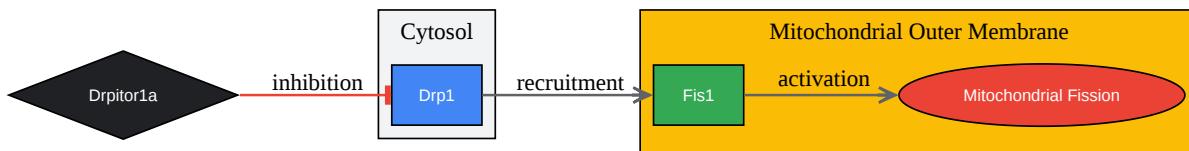
Biological Activity and Mechanism of Action

Drpitor1a exerts its biological effects by modulating the process of mitochondrial fission. Its mechanism of action involves the direct inhibition of the Drp1-Fis1 protein-protein interaction.

Signaling Pathway

Drpitor1a intervenes in the mitochondrial fission pathway. Under normal physiological conditions, Drp1 is recruited from the cytosol to the mitochondrial outer membrane by receptor proteins, including Fis1. This recruitment is a prerequisite for the assembly of Drp1 oligomers

that constrict and divide the mitochondria. **Drpitor1a** binds to a specific pocket on Drp1, preventing its association with Fis1 and thereby inhibiting mitochondrial fission.



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